

3-Chloro-2-fluoro-6-iodobenzaldehyde molecular weight

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Compound of Interest

Compound Name: 3-Chloro-2-fluoro-6-iodobenzaldehyde

CAS No.: 2244721-29-5

Cat. No.: B2436865

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An In-depth Technical Guide to **3-Chloro-2-fluoro-6-iodobenzaldehyde**

Introduction

3-Chloro-2-fluoro-6-iodobenzaldehyde is a polysubstituted aromatic aldehyde, a class of organic compounds that serve as pivotal building blocks in modern synthetic chemistry. The unique arrangement of three distinct halogen atoms—chlorine, fluorine, and iodine—on the benzaldehyde scaffold imparts a nuanced reactivity profile, making it a highly versatile intermediate for the synthesis of complex molecular architectures. The aldehyde functional group provides a reactive handle for a multitude of transformations, while the halogens offer regioselective sites for cross-coupling reactions, nucleophilic substitutions, and metallation. This guide provides a comprehensive overview of its chemical properties, a plausible synthetic pathway, potential applications in drug discovery, and essential safety protocols for its handling and use in a research setting.

Physicochemical and Structural Properties

The properties of **3-Chloro-2-fluoro-6-iodobenzaldehyde** are dictated by its molecular structure. The electron-withdrawing nature of the aldehyde group and the halogens deactivates the aromatic ring towards electrophilic substitution, while the varying lability of the carbon-halogen bonds ($C-I < C-Cl < C-F$) allows for selective chemical manipulation.

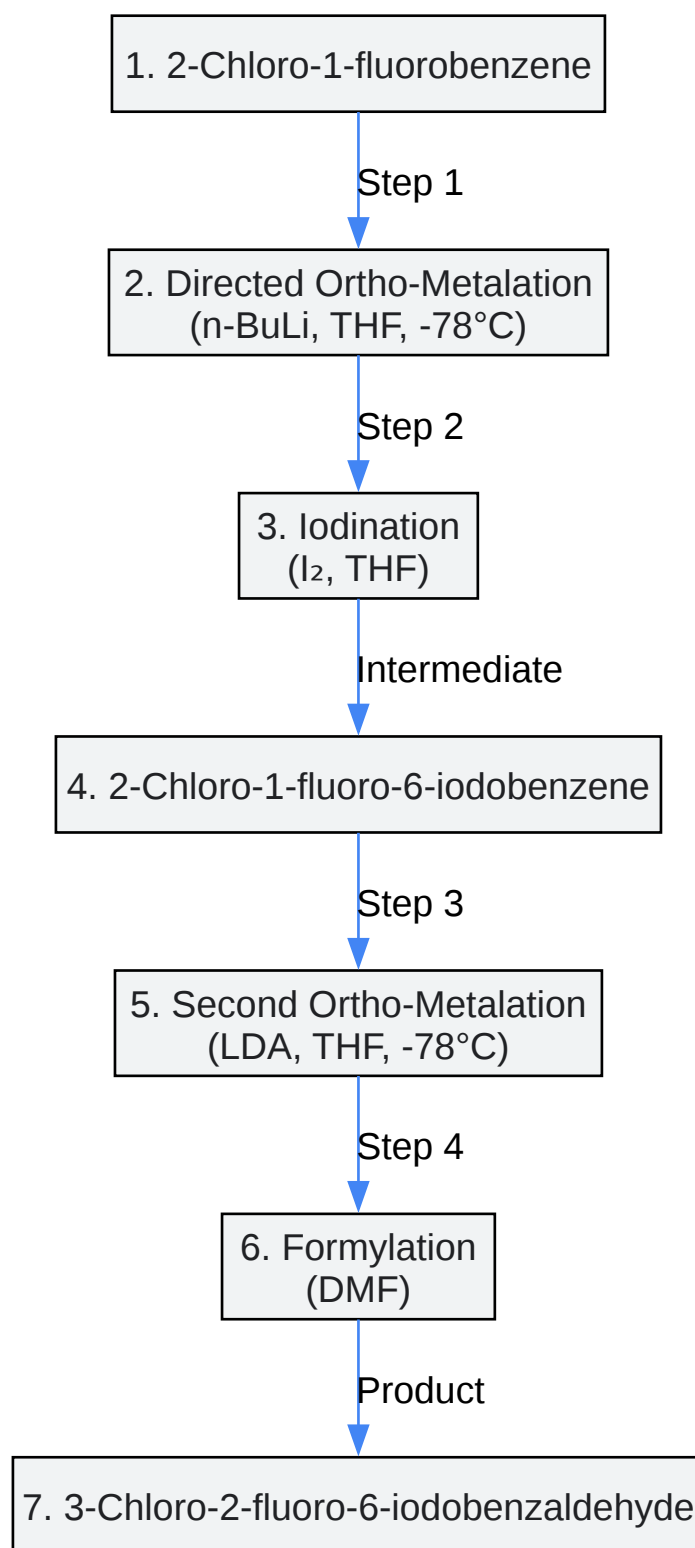
Property	Value	Reference
Molecular Formula	C ₇ H ₃ ClFIO	
Molecular Weight	284.46 g/mol	
CAS Number	146137-84-0	
Appearance	Solid	
Purity	Typically ≥95%	
InChI	1S/C7H3ClFIO/c8-7-4(3-11)5(9)1-2-6(7)10/h1-3H	
InChIKey	PAFIKPDELKYKGN-UHFFFAOYSA-N	
SMILES	O=CC1=C(F)C(Cl)=C(I)C=C1	

Synthesis and Purification

The synthesis of polysubstituted benzaldehydes like **3-Chloro-2-fluoro-6-iodobenzaldehyde** typically involves a multi-step sequence that builds the substitution pattern on the aromatic ring, culminating in the introduction or unmasking of the aldehyde functionality. A plausible and efficient laboratory-scale synthesis is outlined below. This approach leverages directed ortho-metalation, a powerful technique for regioselective functionalization of aromatic rings.

Proposed Synthetic Workflow

The synthesis starts from the commercially available 2-chloro-1-fluorobenzene. The fluorine atom is a weak ortho-directing group for lithiation, but the adjacent chlorine enhances the acidity of the C6 proton, making directed ortho-metalation a feasible strategy.



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Caption: Proposed synthetic pathway for **3-Chloro-2-fluoro-6-iodobenzaldehyde**.

Detailed Experimental Protocol

- Iodination of 2-Chloro-1-fluorobenzene:
 - Dissolve 2-chloro-1-fluorobenzene (1.0 eq) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (Argon or Nitrogen).
 - Cool the solution to -78 °C using a dry ice/acetone bath.
 - Add n-butyllithium (n-BuLi, 1.1 eq) dropwise, maintaining the temperature below -70 °C. Stir for 1 hour. The causality here is that the n-BuLi, a strong base, selectively deprotonates the carbon atom ortho to the fluorine, directed by the combined electronic effects of the halogens.
 - In a separate flask, dissolve iodine (I₂, 1.2 eq) in anhydrous THF.
 - Slowly add the iodine solution to the lithiated intermediate. The reaction is an electrophilic quench of the organolithium species.
 - Allow the reaction to warm to room temperature and stir for 2 hours.
 - Quench the reaction with a saturated aqueous solution of sodium thiosulfate to remove excess iodine.
 - Extract the product with diethyl ether, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Formylation to Yield the Final Product:
 - Dissolve the resulting 2-chloro-1-fluoro-6-iodobenzene (1.0 eq) in anhydrous THF under an inert atmosphere.
 - Cool the solution to -78 °C.
 - Add Lithium diisopropylamide (LDA, 1.1 eq), a strong, non-nucleophilic base, dropwise. LDA is chosen here to deprotonate the C3 position, which is now the most acidic proton due to the influence of the three adjacent halogens.

- Stir the mixture at -78 °C for 1.5 hours.
- Add anhydrous N,N-dimethylformamide (DMF, 1.5 eq) dropwise, which acts as the formylating agent.
- Allow the reaction to slowly warm to room temperature and stir overnight.
- Quench the reaction with 1M hydrochloric acid (HCl) and extract the product with ethyl acetate.
- Wash the organic layer sequentially with water and brine, then dry over anhydrous sodium sulfate.

Purification

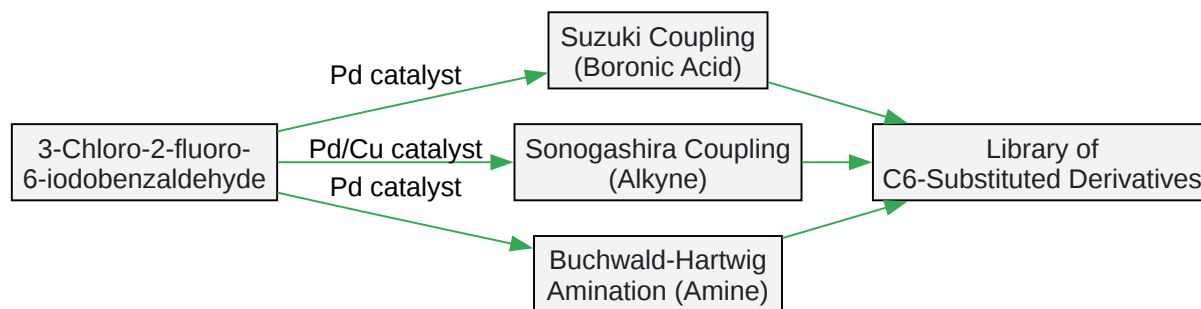
The crude product is purified by column chromatography on silica gel, typically using a solvent system of hexane and ethyl acetate. The fractions containing the pure product, as identified by thin-layer chromatography (TLC), are combined and the solvent is removed in vacuo to yield **3-Chloro-2-fluoro-6-iodobenzaldehyde** as a solid.

Applications in Research and Drug Development

The strategic placement of three different halogens makes this molecule a highly valuable scaffold in medicinal chemistry and materials science. The introduction of halogens, particularly chlorine and fluorine, into drug candidates is a well-established strategy to modulate their metabolic stability, lipophilicity, and binding affinity.^[1]

Role as a Versatile Synthetic Intermediate

Each carbon-halogen bond can be addressed with high selectivity in metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig). The C-I bond is the most reactive, allowing for initial modification at the C6 position, followed by potential reactions at the C3 position (C-Cl bond) under more forcing conditions.



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Caption: Use as a scaffold in diversity-oriented synthesis via cross-coupling.

This selective reactivity enables the synthesis of diverse libraries of compounds for screening in drug discovery programs. For instance, its derivatives could be investigated as covalent inhibitors for enzymes like proteases, where the aldehyde can form a reversible covalent bond with active site residues.[2] The chloro-fluoro-substituted aromatic core is a feature found in various biologically active molecules.[2]

Safety, Handling, and Storage

As with any halogenated aromatic compound, **3-Chloro-2-fluoro-6-iodobenzaldehyde** must be handled with appropriate care in a laboratory setting. The safety information provided is based on data for structurally similar compounds.

- Hazard Identification:
 - Causes skin irritation.[3][4][5]
 - Causes serious eye irritation.[3][4][5][6]
 - May cause respiratory irritation.[3][4][5]
 - May be harmful if swallowed.[4][5]
- Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.[3][6]
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[3][6]
- Avoid breathing dust, fumes, or vapors.[3][6]
- Wash hands thoroughly after handling.[3][4][6]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][6]
 - Keep away from incompatible materials such as strong oxidizing agents and strong bases.
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][4][6]

Spectroscopic Analysis

Confirmation of the structure and purity of **3-Chloro-2-fluoro-6-iodobenzaldehyde** would be achieved through a combination of standard analytical techniques:

- ^1H NMR: The spectrum would show two doublets in the aromatic region (approx. 7.0-8.0 ppm) corresponding to the two coupled protons on the benzene ring. A singlet for the aldehyde proton would be observed further downfield (approx. 9.5-10.5 ppm).
- ^{13}C NMR: The spectrum would display seven distinct carbon signals: one for the aldehyde carbonyl (approx. 185-195 ppm) and six for the aromatic carbons, with their chemical shifts influenced by the attached halogen substituents.
- IR Spectroscopy: Key vibrational bands would include a strong C=O stretch for the aldehyde (approx. 1700 cm^{-1}) and C-H stretching for the aromatic ring (approx. $3000\text{-}3100\text{ cm}^{-1}$).
- Mass Spectrometry: The mass spectrum would show a molecular ion peak (M^+) corresponding to the molecular weight of the compound, along with a characteristic isotopic

pattern due to the presence of chlorine.

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